

molecular weight of 1-Ethyl-1-methylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Ethyl-1-methylcyclohexane**

Cat. No.: **B8809629**

[Get Quote](#)

An In-depth Technical Guide on the Molecular Weight of **1-Ethyl-1-methylcyclohexane**

Abstract

This technical guide provides a comprehensive overview of the molecular weight of **1-Ethyl-1-methylcyclohexane**, a saturated cyclic hydrocarbon. The document is intended for researchers, scientists, and professionals in drug development and related fields. It details the compound's physicochemical properties, theoretical molecular weight calculation, and robust experimental protocols for its determination. Methodologies for Gas Chromatography-Mass Spectrometry (GC-MS) and the classical Victor Meyer method are presented. Additionally, a representative synthetic protocol for obtaining the compound is included to provide a complete workflow from synthesis to analysis. All quantitative data is summarized in tabular format for clarity, and key experimental workflows are visualized using diagrams compliant with specified formatting standards.

Introduction to 1-Ethyl-1-methylcyclohexane

1-Ethyl-1-methylcyclohexane is a cycloalkane with the chemical formula C9H18.^{[1][2][3]} As with any pure chemical substance, its molecular weight is a fundamental physical property, crucial for stoichiometric calculations, substance quantification, and structural elucidation. In fields such as pharmaceutical development, precise knowledge of molecular weight is indispensable for compound characterization, purity assessment, and formulation. This guide outlines the theoretical basis and practical experimental procedures for the accurate determination of this value.

Physicochemical Properties

The key identifying and physical properties of **1-Ethyl-1-methylcyclohexane** are summarized in the table below. These data are essential for its handling, analysis, and characterization.

Property	Value	Reference
Molecular Formula	C9H18	[1] [2] [3]
Molecular Weight	126.24 g/mol	[1] [4] [5]
Exact Mass	126.2392 g/mol	[2] [3]
CAS Number	4926-90-3	[1] [2] [3]
IUPAC Name	1-ethyl-1-methylcyclohexane	[1] [2]
Density	0.777 g/cm ³	[4] [6]
Boiling Point	152.2 °C at 760 mmHg	[4] [6]
Flash Point	29.2 °C	[6]
SMILES	CCC1CCCC1C	[4]
InChIKey	YPJRYQGOKHKNKZ- UHFFFAOYSA-N	[2] [7]

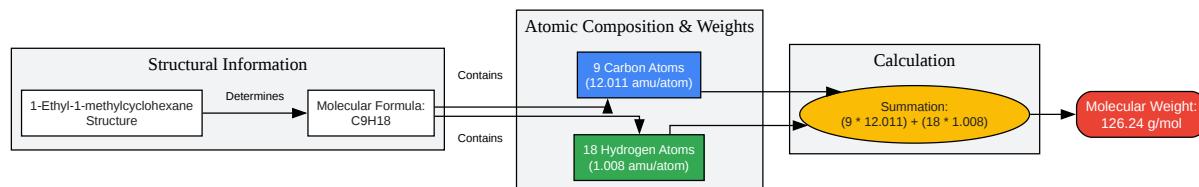
Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For **1-Ethyl-1-methylcyclohexane** (C9H18), the calculation is based on the atomic weights of carbon (C) and hydrogen (H).

- Atomic Weight of Carbon (C): ~12.011 amu
- Atomic Weight of Hydrogen (H): ~1.008 amu

Calculation: Molecular Weight = (9 × Atomic Weight of C) + (18 × Atomic Weight of H)
Molecular Weight = (9 × 12.011) + (18 × 1.008) = 108.099 + 18.144 = 126.243 g/mol

The following diagram illustrates the logical relationship for this calculation.



[Click to download full resolution via product page](#)

Diagram 1: Conceptual calculation of molecular weight.

Experimental Determination of Molecular Weight

While theoretical calculation provides a precise value, experimental verification is crucial for confirming the identity and purity of a synthesized or isolated compound. Given that **1-Ethyl-1-methylcyclohexane** is a volatile organic compound, several methods are applicable.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the identification and quantification of volatile compounds.[8][9] The gas chromatograph separates the components of a mixture, and the mass spectrometer provides the molecular weight of each component by measuring its mass-to-charge ratio.

- Sample Preparation:
 - Prepare a dilute solution of **1-Ethyl-1-methylcyclohexane** (approx. 10 µg/mL) in a volatile organic solvent such as hexane or dichloromethane.[10]
 - Transfer the solution to a 1.5 mL glass autosampler vial. Ensure no particulate matter is present.[10]
- Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC System or equivalent.[6]

- Mass Spectrometer: Agilent 5977B MSD or equivalent.[6]
- Column: A non-polar capillary column, such as an Agilent J&W DB-5ht (30 m x 0.25 mm x 0.25 µm), is suitable for separating non-polar cycloalkanes.[6][10]
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.[6]
- Injector: Set to splitless mode. Injector temperature: 250 °C.
- Oven Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 200 °C.
 - Hold at 200 °C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Impact (EI) at 70 eV.[11]
 - Mass Range: Scan from m/z 35 to 300.
 - Ion Source Temperature: 230 °C.[2]
 - Quadrupole Temperature: 150 °C.

- Data Acquisition and Analysis:
 - Inject 1 µL of the prepared sample into the GC-MS system.
 - Acquire the total ion chromatogram (TIC). The peak corresponding to **1-Ethyl-1-methylcyclohexane** will be identified by its retention time.
 - Analyze the mass spectrum corresponding to this peak. The molecular ion peak (M⁺) will appear at an m/z value corresponding to the molecular weight of the compound. For C₉H₁₈, this peak should be observed at approximately m/z 126.

- Note that for alkanes and cycloalkanes, the molecular ion peak may be of low abundance or absent; however, characteristic fragmentation patterns can confirm the structure.[5][7]

The workflow for this process is visualized below.

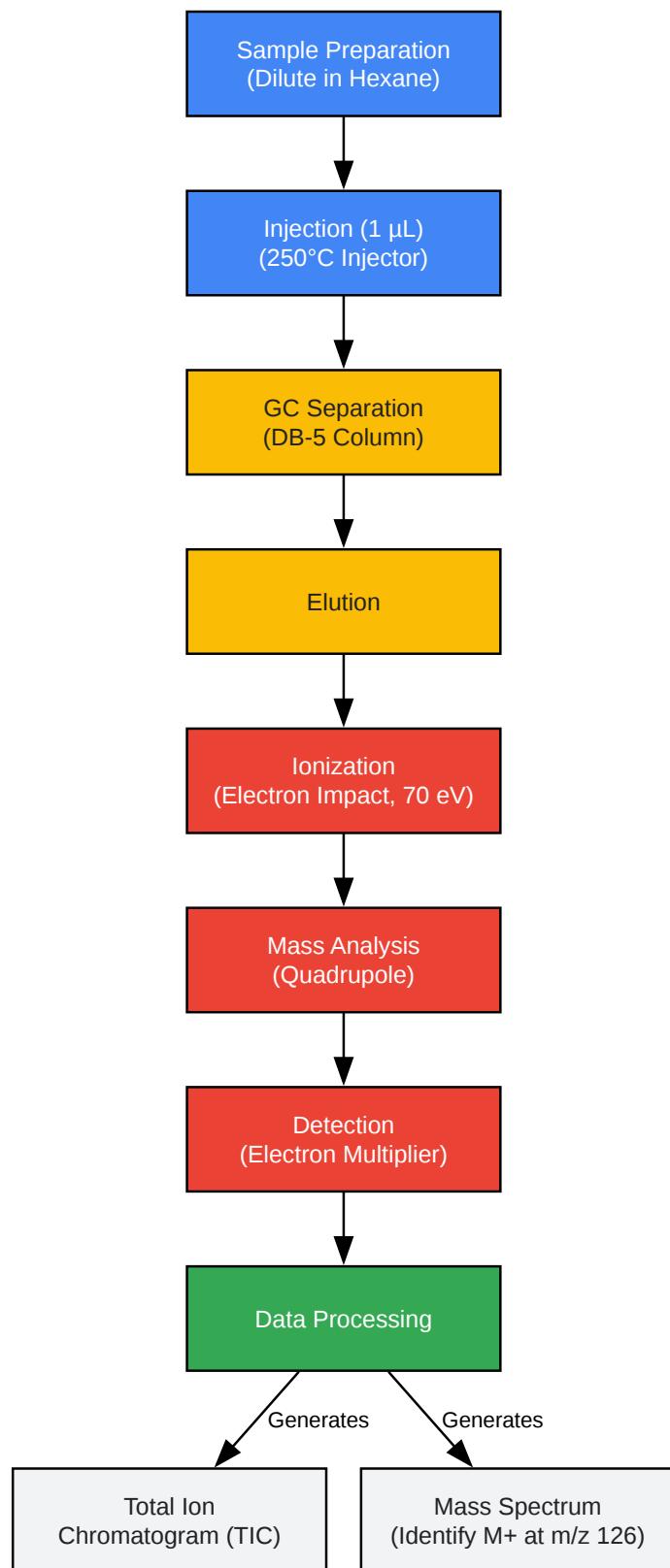
[Click to download full resolution via product page](#)

Diagram 2: GC-MS experimental workflow.

Victor Meyer Method

This classical method is suitable for determining the molecular weight of volatile liquids by measuring the volume of vapor produced from a known mass of the substance.[\[3\]](#)

- Apparatus Setup:
 - Assemble the Victor Meyer apparatus, which consists of an inner vaporization tube, an outer heating jacket, and a gas collection system over a water trough.
- Procedure:
 - Heat the outer jacket to a temperature at least 20-30 °C above the boiling point of **1-Ethyl-1-methylcyclohexane** (i.e., ~175-185 °C).
 - Accurately weigh a small amount (e.g., 0.1 g) of **1-Ethyl-1-methylcyclohexane** in a small, stoppered Hoffman bottle.
 - Once the temperature in the jacket is stable and no more air is expanding from the inner tube, place the inverted end of a graduated collection tube over the apparatus outlet in the water trough.
 - Drop the Hoffman bottle into the hot vaporization tube. The stopper will be forced out, and the liquid will vaporize rapidly.
 - The resulting vapor will displace an equal volume of air, which is collected in the graduated tube.[\[3\]](#)
- Calculation:
 - Record the volume of displaced air (V).
 - Record the laboratory temperature (T) and atmospheric pressure (P).
 - Correct the pressure for the aqueous vapor pressure of water at the laboratory temperature.

- Using the Ideal Gas Law ($PV=nRT$), where n = mass (m) / Molecular Weight (M), the molecular weight can be calculated: $M = (mRT) / (PV)$

Synthesis of 1-Ethyl-1-methylcyclohexane for Analysis

To perform an analysis, a pure sample of the compound is required. While several synthetic routes exist, a common approach involves a Grignard reaction followed by dehydration, or direct alkylation. A plausible route starting from 1-methylcyclohexanol is outlined below, adapted from similar syntheses.^[4]

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, place magnesium turnings.
- Grignard Reagent Formation: Add a solution of ethyl bromide in anhydrous diethyl ether dropwise to the magnesium to initiate the formation of ethylmagnesium bromide (the Grignard reagent).
- Addition of Ketone: Once the Grignard reagent has formed, cool the flask in an ice bath and add a solution of cyclohexanone in anhydrous diethyl ether dropwise.
- Workup: After the addition is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Intermediate Isolation: Extract the aqueous layer with diethyl ether. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield 1-ethylcyclohexanol.
- Dehydration and Alkylation (Simplified Concept): The resulting tertiary alcohol can be subjected to conditions that favor the formation of **1-ethyl-1-methylcyclohexane**, potentially through a series of steps involving dehydration and subsequent methylation, or by starting with a different precursor like 1-methylcyclohexanone and reacting it with ethylmagnesium bromide. A direct synthesis from 1-methylcyclohexanol is also reported.^[4]

Conclusion

The molecular weight of **1-Ethyl-1-methylcyclohexane** is a defining characteristic, theoretically calculated to be 126.24 g/mol based on its molecular formula of C9H18.^[1] This value can be reliably confirmed experimentally using modern analytical techniques such as Gas Chromatography-Mass Spectrometry, which provides high accuracy and structural information through fragmentation patterns. For laboratories where advanced instrumentation is unavailable, classical methods like the Victor Meyer apparatus still offer a viable, albeit less precise, alternative for volatile compounds. The protocols and data presented in this guide provide a robust framework for the synthesis, characterization, and analysis of **1-Ethyl-1-methylcyclohexane** for scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. howengineeringworks.com [howengineeringworks.com]
- 2. Electron impact mass spectrometry of alkanes in supersonic molecular beams - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determine the molecular weight of volatile compounds using Victor Meyer's.. [askfilo.com]
- 4. 1-ETHYL-1-METHYLCYCLOHEXANE synthesis - chemicalbook [chemicalbook.com]
- 5. youtube.com [youtube.com]
- 6. benchchem.com [benchchem.com]
- 7. ch.ic.ac.uk [ch.ic.ac.uk]
- 8. Gas chromatography–mass spectrometry - Wikipedia [en.wikipedia.org]
- 9. tsapps.nist.gov [tsapps.nist.gov]
- 10. uoguelph.ca [uoguelph.ca]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [molecular weight of 1-Ethyl-1-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8809629#molecular-weight-of-1-ethyl-1-methylcyclohexane\]](https://www.benchchem.com/product/b8809629#molecular-weight-of-1-ethyl-1-methylcyclohexane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com